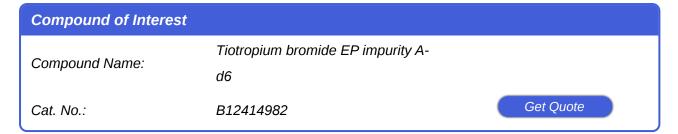


Physical and chemical properties of Tiotropium bromide EP impurity A-d6

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In-Depth Technical Guide: Tiotropium Bromide EP Impurity A-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tiotropium bromide EP impurity A-d6**, a critical analytical standard in the development and quality control of the active pharmaceutical ingredient (API) Tiotropium bromide. This document details its fundamental characteristics, outlines experimental protocols for its quantification, and presents visual workflows to aid in experimental design.

Core Physical and Chemical Properties

Tiotropium bromide EP impurity A-d6, a deuterated analog of Tiotropium bromide EP impurity A, serves as an internal standard for chromatographic and mass spectrometric analyses.[1][2] Its properties are essential for accurate quantification and method validation in pharmaceutical settings. The introduction of deuterium atoms provides a distinct mass difference, allowing for its differentiation from the non-labeled impurity in mass spectrometry-based assays, without significantly altering its chemical behavior.[3]

Quantitative Data Summary



The following table summarizes the key physical and chemical properties of **Tiotropium** bromide EP impurity A-d6 and its non-deuterated counterpart for comparison. It is important to note that while specific experimental data for the deuterated compound's melting and boiling points are not readily available in the public domain, they are expected to be very similar to the non-deuterated form.

Property	Tiotropium bromide EP impurity A-d6	Tiotropium bromide EP impurity A
Synonyms	2-hydroxy-2,2-bis(thiophen-2-yl-d3)acetic acid	2-Hydroxy-2,2-di(thiophen-2- yl)acetic acid; Di-2- thienylglycolic acid
Molecular Formula	C10H2D6O3S2[4]	C ₁₀ H ₈ O ₃ S ₂ [5][6]
Molecular Weight	246.33 g/mol [4]	240.29 g/mol [5][7]
Physical Form	Off-White Solid[4]	Light gray to black solid[6]
CAS Number	Not available	4746-63-8[4][6]
Melting Point	Data not available (expected to be similar to non-deuterated form)	93 °C[6]
Boiling Point	Data not available (expected to be similar to non-deuterated form)	436.5 ± 40.0 °C at 760 mmHg[6]
Solubility	Data not available	Data not available

Experimental Protocols

The primary application of **Tiotropium bromide EP impurity A-d6** is as an internal standard in the quantification of Tiotropium bromide impurities, particularly using Liquid Chromatography-Mass Spectrometry (LC-MS). Below is a representative experimental protocol for the analysis of Tiotropium bromide impurities using LC-MS/MS.



LC-MS/MS Method for Quantification of Tiotropium Bromide Impurities

This method is designed for the sensitive and specific quantification of Tiotropium bromide impurities in pharmaceutical preparations.

2.1.1. Materials and Reagents

- Tiotropium bromide API
- · Tiotropium bromide EP impurity A
- Tiotropium bromide EP impurity A-d6 (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water

2.1.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer (MS/MS).
- Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5.0 μm).[1]

2.1.3. Sample Preparation

Standard Stock Solutions: Prepare individual stock solutions of Tiotropium bromide EP
impurity A and Tiotropium bromide EP impurity A-d6 in a suitable solvent (e.g., methanol
or a mixture of acetonitrile and water) at a concentration of 1 mg/mL.



- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the Tiotropium bromide EP impurity A stock solution with the mobile phase to create a calibration curve.
- Internal Standard Spiking: Spike a known concentration of the Tiotropium bromide EP impurity A-d6 stock solution into each working standard solution and the sample solutions to be analyzed.
- Sample Solution: Accurately weigh a portion of the Tiotropium bromide drug substance or product, dissolve it in a suitable solvent, and dilute it to a known volume to achieve a concentration within the calibration range.

2.1.4. Chromatographic Conditions

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient Elution:

0-2 min: 10% B

2-10 min: 10-90% B

o 10-12 min: 90% B

12-12.1 min: 90-10% B

o 12.1-15 min: 10% B

Flow Rate: 0.5 mL/min

Column Temperature: 40 °C

Injection Volume: 10 μL

2.1.5. Mass Spectrometric Conditions

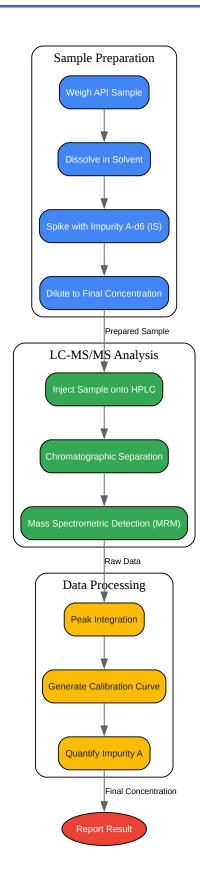


- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - Tiotropium bromide EP impurity A: Monitor the precursor to product ion transition (e.g., m/z
 241.0 → [specific product ion]).
 - Tiotropium bromide EP impurity A-d6: Monitor the precursor to product ion transition (e.g., m/z 247.0 → [specific product ion]).
- Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

Visualizations

The following diagrams illustrate key workflows and concepts relevant to the analysis of **Tiotropium bromide EP impurity A-d6**.

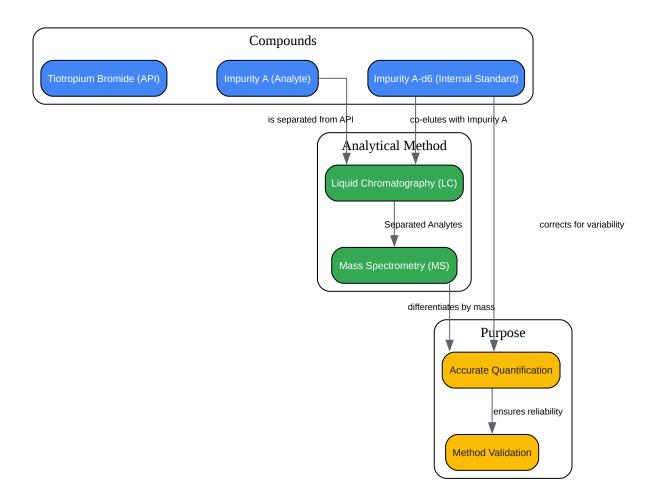




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Caption: Experimental workflow for the quantification of Tiotropium bromide EP impurity A.





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Caption: Logical relationship of components in the analytical method.

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